

Physical and chemical properties of (R)-1-(2-Pyridyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-(1-Hydroxyethyl)pyridine

Cat. No.: B152113

[Get Quote](#)

An In-depth Technical Guide on (R)-1-(2-Pyridyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

(R)-1-(2-Pyridyl)ethanol is a chiral compound of significant interest in organic synthesis and pharmaceutical development. Its unique structure, featuring a pyridine ring and a chiral alcohol, makes it a valuable building block for more complex molecules and a subject of study in asymmetric synthesis. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and its potential applications.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of (R)-1-(2-Pyridyl)ethanol are crucial for its application in research and development. These properties dictate its behavior in various solvents and reaction conditions.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ NO	[1] [2]
Molecular Weight	123.15 g/mol	[1] [2] [3]
Appearance	Colorless or light yellow liquid	[4]
Boiling Point	114-116 °C at 9 mmHg	
Melting Point	-7.8 °C (for the racemate)	[5]
Density	1.093 g/mL at 25 °C	
Solubility	Highly soluble in polar solvents like water and alcohols; limited solubility in non-polar solvents.	[4] [6]

Experimental Protocols

Detailed methodologies are essential for the successful synthesis, purification, and analysis of (R)-1-(2-Pyridyl)ethanol.

Synthesis of (R)-1-(2-Pyridyl)ethanol

The synthesis of enantiomerically pure (R)-1-(2-Pyridyl)ethanol often involves the asymmetric reduction of a corresponding ketone or the resolution of a racemic mixture. A common method is the lipase-catalyzed enantioselective acetylation of racemic 1-(2-pyridyl)ethanol.

Protocol: Lipase-Catalyzed Kinetic Resolution

This protocol describes the resolution of racemic 1-(2-pyridyl)ethanol to obtain the (R)-enantiomer.

- Reaction Setup: In a suitable flask, dissolve racemic 1-(2-pyridyl)ethanol and vinyl acetate in diisopropyl ether.
- Enzyme Addition: Add *Candida antarctica* lipase (CAL) to the solution.

- Reaction Conditions: Stir the mixture at room temperature or an elevated temperature (e.g., 60 °C) to accelerate the reaction for substrates with slower reaction rates.[7]
- Monitoring: Monitor the reaction progress using chiral High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Workup: Once the desired conversion is reached (typically around 50%), filter off the enzyme.
- Separation: The reaction mixture will contain (R)-acetate and unreacted (S)-alcohol. The unreacted (S)-alcohol can be separated from the (R)-acetate by column chromatography.
- Hydrolysis: The separated (R)-acetate is then hydrolyzed (e.g., using a base like sodium hydroxide in methanol) to yield (R)-1-(2-Pyridyl)ethanol.
- Purification: Purify the final product by column chromatography or distillation.

Chiral Analysis

The enantiomeric purity of (R)-1-(2-Pyridyl)ethanol is a critical parameter. Chiral analysis is typically performed using chromatographic techniques.[8]

Protocol: Chiral High-Performance Liquid Chromatography (HPLC)

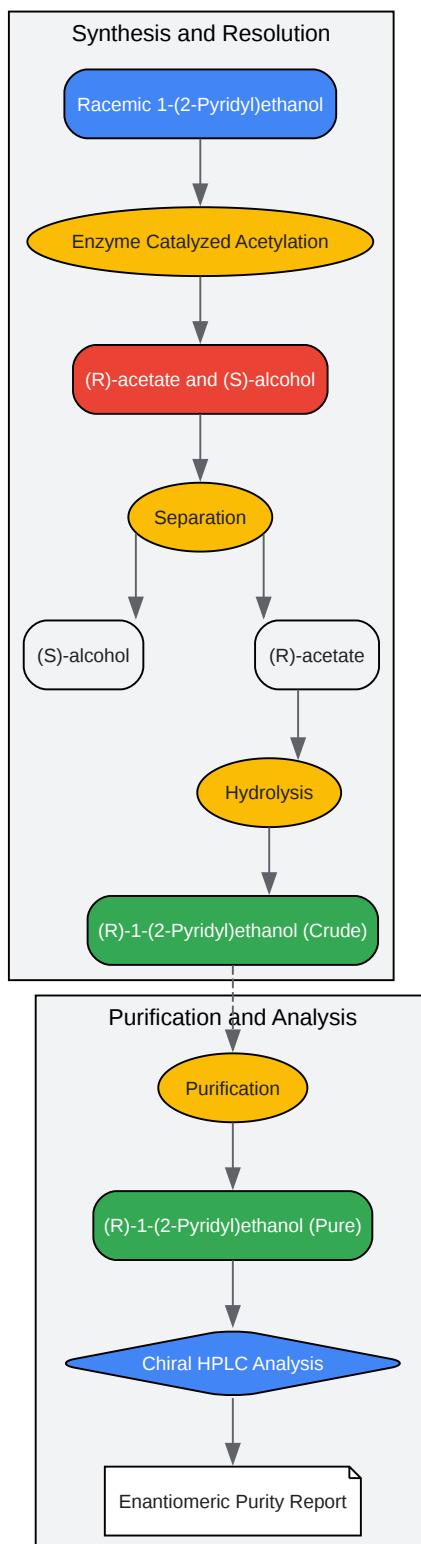
- Column: Utilize a chiral stationary phase (CSP), such as a polysaccharide-based column (e.g., Chiralcel OD-H or Chiraldex AD-H).
- Mobile Phase: A common mobile phase for normal-phase separation is a mixture of n-hexane and ethanol.[9] The ratio can be optimized to achieve the best separation (e.g., 90:10 hexane:ethanol).
- Flow Rate: Set a suitable flow rate, typically around 1.0 mL/min.
- Detection: Use a UV detector, monitoring at a wavelength where the compound absorbs (e.g., 254 nm).
- Sample Preparation: Dissolve a small amount of the sample in the mobile phase.

- **Injection:** Inject the sample onto the column and record the chromatogram. The two enantiomers will have different retention times, allowing for their quantification.

Logical Relationships and Workflows

Visualizing experimental workflows and the relationships between different stages of synthesis and analysis can aid in understanding and planning experiments.

Workflow for (R)-1-(2-Pyridyl)ethanol Production and Analysis

[Click to download full resolution via product page](#)

Caption: Synthesis and Analysis Workflow.

Applications in Drug Development

The pyridyl group is a common motif in pharmaceuticals due to its ability to form hydrogen bonds and coordinate with metal ions.^[6] (R)-1-(2-Pyridyl)ethanol and its derivatives are valuable intermediates in the synthesis of various biologically active compounds. For instance, pyridine-containing compounds have shown a wide range of activities, including antimicrobial and antiviral properties.^[10] The chirality of the ethanol substituent can be crucial for the specific interactions of a drug molecule with its biological target, as different enantiomers can exhibit distinct pharmacological and toxicological profiles.^[8] The versatility of the hydroxyl group allows for further chemical modifications, making it a key component in the development of new therapeutic agents.^[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1R)-1-(pyridin-2-yl)ethan-1-ol | C7H9NO | CID 642847 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. 2-(2-Hydroxyethyl)pyridine | C7H9NO | CID 7675 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. getchem.com [getchem.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Chiral analysis - Wikipedia [en.wikipedia.org]
- 9. Enantioselective Separation of Chiral N1-Substituted-1H-pyrazoles: Greenness Profile Assessment and Chiral Recognition Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Physical and chemical properties of (R)-1-(2-Pyridyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b152113#physical-and-chemical-properties-of-r-1-2-pyridyl-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com